

N-(4-ethoxyphenyl)ethanesulfonamide physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>N</i> -(4-ethoxyphenyl)ethanesulfonamide
Cat. No.:	B2376059

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An In-depth Technical Guide to the Physical and Chemical Properties of **N-(4-ethoxyphenyl)ethanesulfonamide**

Introduction

N-(4-ethoxyphenyl)ethanesulfonamide is a chemical compound belonging to the sulfonamide class. This guide provides a comprehensive overview of its known physical and chemical properties, drawing from available data for researchers, scientists, and professionals in drug development. The structural characteristics of this molecule, featuring an ethanesulfonyl group attached to the nitrogen of a 4-ethoxyaniline moiety, suggest its potential for further investigation in medicinal chemistry and materials science.

Chemical Identity and Structure

The fundamental identity of **N-(4-ethoxyphenyl)ethanesulfonamide** is established by its unique chemical identifiers and molecular structure.

Identifier	Value	Reference
CAS Number	57616-19-0	[1] [2] [3]
Molecular Formula	C10H15NO3S	[1]
Molecular Weight	229.3 g/mol	[1]
SMILES	CCS(=O) (=O)NC1=CC=C(OCC)C=C1	[4]

Physicochemical Properties

This section summarizes the key physical and chemical properties of **N-(4-ethoxyphenyl)ethanesulfonamide**. Limited experimental data is available for some properties; where data is absent, it is noted.

Property	Value	Reference
Boiling Point	No data available	[1] [4]
LogP	3.00070	[2]
Polar Surface Area (PSA)	63.78000 Å ²	[2]
Storage	Store in a dry, sealed place	[1]

Spectroscopic Data

While specific spectra are not publicly available in the search results, several chemical suppliers indicate the availability of spectroscopic data for **N-(4-ethoxyphenyl)ethanesulfonamide** upon request. This typically includes:

- ¹H NMR (Proton Nuclear Magnetic Resonance)
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)
- MS (Mass Spectrometry)
- IR (Infrared Spectroscopy)

- HPLC (High-Performance Liquid Chromatography)

Researchers can obtain these data sets from commercial suppliers for detailed structural confirmation and purity analysis.[\[1\]](#)[\[3\]](#)

Experimental Protocols

General Synthesis of N-(4-ethoxyphenyl)ethanesulfonamide

A standard method for the synthesis of **N-(4-ethoxyphenyl)ethanesulfonamide** involves the reaction of 4-ethoxyaniline (p-phenetidine) with ethanesulfonyl chloride. This reaction is typically carried out in the presence of a base, such as pyridine or triethylamine, to neutralize the hydrochloric acid byproduct.

Materials:

- 4-ethoxyaniline
- Ethanesulfonyl chloride
- Pyridine (or another suitable base)
- Dichloromethane (or another suitable solvent)
- Hydrochloric acid (for workup)
- Sodium sulfate (for drying)

Procedure:

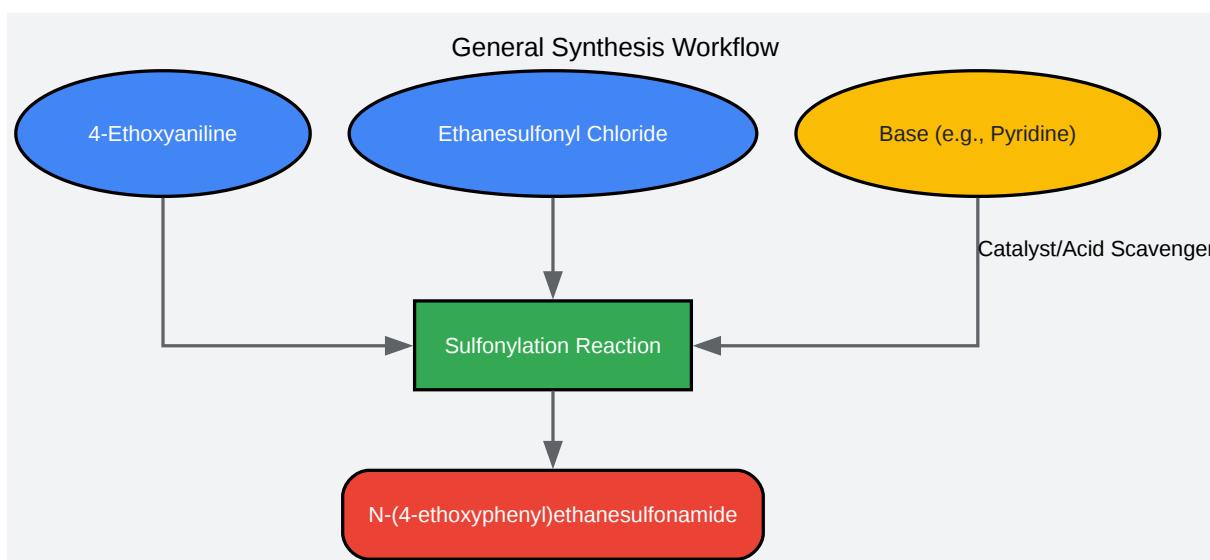
- Dissolve 4-ethoxyaniline in dichloromethane in a round-bottom flask.
- Add pyridine to the solution and cool the mixture in an ice bath.
- Slowly add ethanesulfonyl chloride to the cooled solution with stirring.

- Allow the reaction to warm to room temperature and stir for several hours until completion (monitored by TLC).
- Wash the reaction mixture with dilute hydrochloric acid to remove excess pyridine.
- Wash with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography to obtain pure **N-(4-ethoxyphenyl)ethanesulfonamide**.

Visualizations

Synthesis Workflow

The following diagram illustrates the general synthetic pathway for **N-(4-ethoxyphenyl)ethanesulfonamide**.

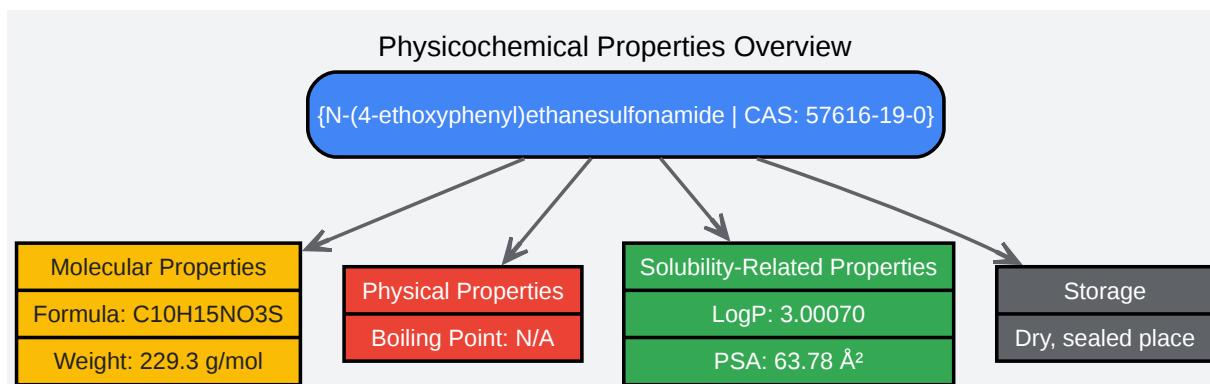


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Caption: General Synthesis of **N-(4-ethoxyphenyl)ethanesulfonamide**.

Properties Overview

This diagram shows the logical relationship between the compound's identity and its physicochemical properties.



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Caption: Overview of **N-(4-ethoxyphenyl)ethanesulfonamide** Properties.

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References

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- To cite this document: BenchChem. [N-(4-ethoxyphenyl)ethanesulfonamide physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at:

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